

Technical Guide: Physicochemical Properties of 4-Isopropylphenyl Diphenyl Phosphate-d10

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Compound of Interest

Compound Name: 4-Isopropylphenyl Diphenyl
Phosphate-d10

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Audience: Researchers, scientists, and drug development professionals.

Core Topic: An in-depth analysis of the physical state and related properties of **4-Isopropylphenyl Diphenyl Phosphate-d10**, inferred from its non-deuterated analogue.

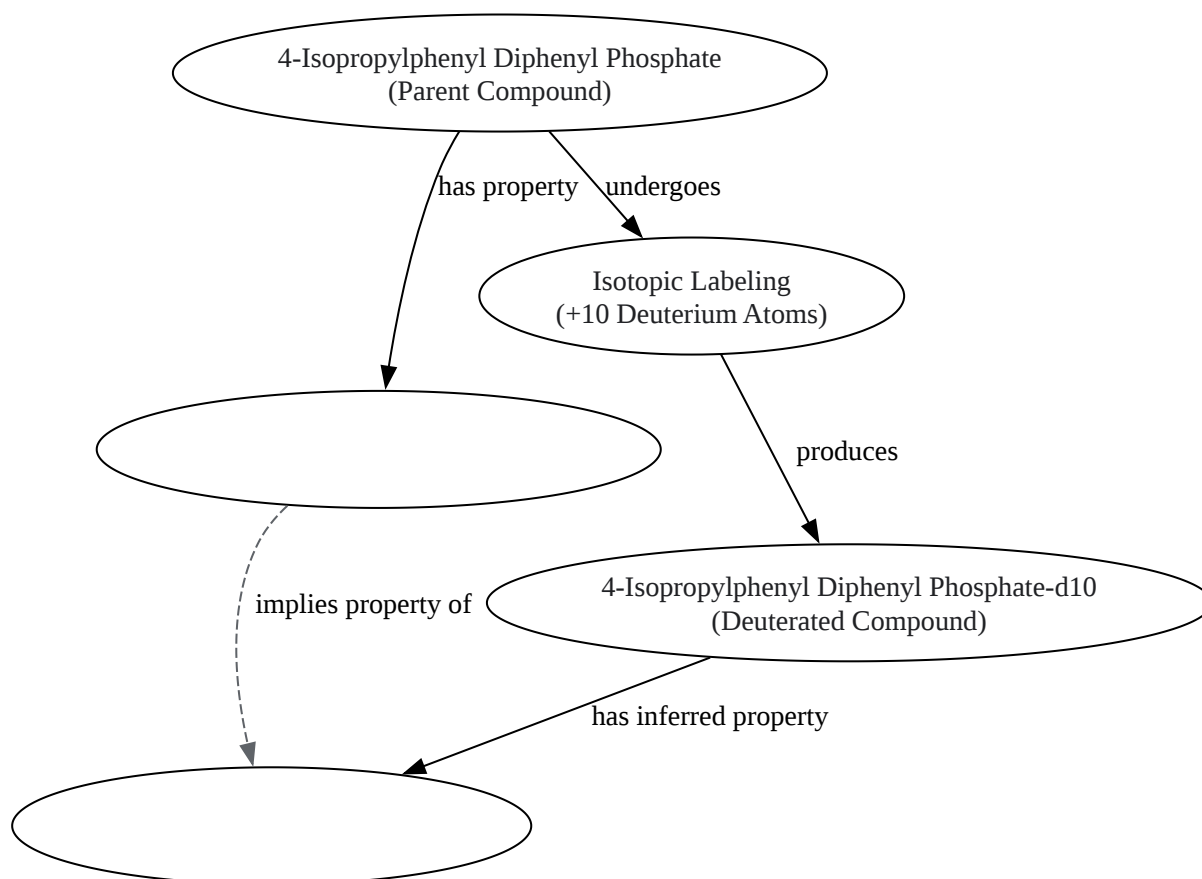
Executive Summary

This technical guide addresses the physical state and other physicochemical properties of the deuterated compound, **4-Isopropylphenyl Diphenyl Phosphate-d10**. Direct experimental data for the deuterated form is not readily available in public literature. Therefore, this document provides a detailed profile of the non-deuterated parent compound, 4-Isopropylphenyl Diphenyl Phosphate (IPDP), to establish a scientifically sound inference of the properties of the d10 analogue. Isotopic substitution with deuterium results in a negligible change in macroscopic physical properties such as physical state. Based on available data, 4-Isopropylphenyl Diphenyl Phosphate is a viscous liquid at standard conditions.^[1] Consequently, **4-Isopropylphenyl Diphenyl Phosphate-d10** is also expected to be a viscous liquid.

Inferred Physical State

The physical state of **4-Isopropylphenyl Diphenyl Phosphate-d10** is inferred from its direct, non-deuterated counterpart.

- Parent Compound (IPDP): The National Toxicology Program (NTP) describes Isopropylphenyl Diphenyl Phosphate as a viscous, light yellow liquid.[1] Other sources characterize it as a low-viscosity liquid.[2]
- Deuterated Compound (IPDP-d10): The substitution of 10 hydrogen atoms with deuterium atoms increases the molecular weight but does not alter the fundamental intermolecular forces that determine the substance's physical state at a given temperature and pressure. Therefore, **4-Isopropylphenyl Diphenyl Phosphate-d10** is presumed to be a viscous liquid under standard laboratory conditions.



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Caption: Figure 1. Logical Inference Diagram

Physicochemical Data

The following table summarizes the available quantitative data for the non-deuterated 4-Isopropylphenyl Diphenyl Phosphate. This data provides a baseline for the expected properties of the d10 analogue.

| Property | Value | Source |
|----------------------|--|---|
| Molecular Formula | C ₂₁ H ₂₁ O ₄ P | PubChem[1][3] |
| Molecular Weight | 368.36 g/mol | PubChem[1][3], Pharmaffiliates[4] |
| Physical Description | Viscous light yellow liquid | NTP (1992) via PubChem[1] |
| Solubility | < 1 mg/mL at 77°F (25°C) | NTP (1992) via PubChem[1] |
| Vapor Pressure | 3.5 x 10 ⁻⁷ mmHg | Haz-Map via PubChem[1] |
| LogP (Octanol/Water) | 5.31 | Saeger VW et al. (1979) via PubChem[1] |
| Flash Point | > 200°F (> 93.3°C) | NTP (1992) via PubChem[1] |
| Storage Temperature | 2-8°C (Refrigerator) | Pharmaffiliates[4] |

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties listed above are not available in the cited secondary source literature. The data is reported by chemical databases and suppliers, referencing historical data sets such as the National Toxicology Program (NTP). Primary publications containing the methodologies would need to be consulted for a full description of the experimental procedures.

Biological Signaling and Applications

Information regarding the interaction of 4-Isopropylphenyl Diphenyl Phosphate with biological signaling pathways is not available. Its documented applications are primarily industrial, where

it is used as a flame-retardant plasticizer, a component in hydraulic fluids, and a lubricant additive.[1][2] Due to its industrial use, it has not been characterized in the context of drug development or interaction with specific biological pathways.

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